

A Comparative Spectroscopic Guide to Methoxy- and Nitro-Substituted Pyrazole Propanoates

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Compound of Interest

Compound Name: *methyl 2-(3-methoxy-4-nitro-1H-pyrazol-1-yl)propanoate*

CAS No.: 512810-01-4

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A Senior Application Scientist's Guide to the Structural Elucidation of **Methyl 2-(3-methoxy-4-nitro-1H-pyrazol-1-yl)propanoate**

In the landscape of modern drug discovery and materials science, pyrazole derivatives stand out for their wide-ranging biological activities, including anti-inflammatory, analgesic, and antimicrobial properties. The precise characterization of these molecules is paramount to understanding their structure-activity relationships. This guide provides an in-depth spectroscopic analysis of a novel pyrazole derivative, **methyl 2-(3-methoxy-4-nitro-1H-pyrazol-1-yl)propanoate** (Compound 1).

To provide a richer context and highlight the influence of specific functional groups, we will compare its predicted spectroscopic data with the experimentally verified data of a structurally simpler, yet related, analog: methyl 2-(1H-pyrazol-1-yl)propanoate (Compound 2). This comparative approach will illuminate the significant spectral shifts induced by the electron-withdrawing nitro group (-NO₂) and the electron-donating methoxy group (-OCH₃) on the pyrazole ring.

This document is intended for researchers, scientists, and drug development professionals, offering both detailed experimental protocols and the causal reasoning behind the observed spectroscopic phenomena.

Molecular Structures and Predicted Spectroscopic Behavior

The introduction of substituents to the pyrazole core dramatically alters the electron distribution within the molecule, leading to predictable changes in its interaction with electromagnetic radiation.

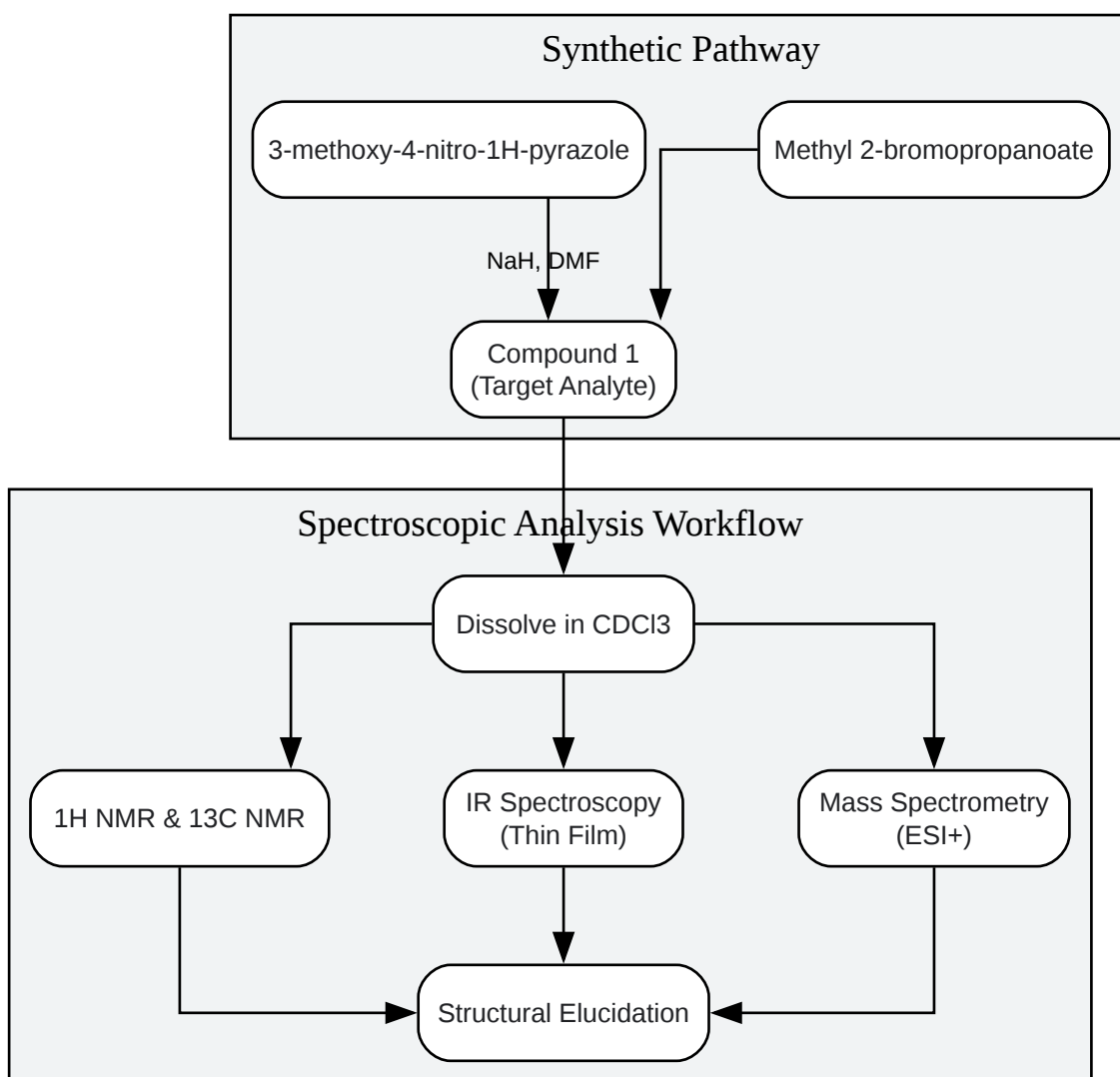
Compound 1 (Target Analyte): **methyl 2-(3-methoxy-4-nitro-1H-pyrazol-1-yl)propanoate**

- Key Features: A pyrazole ring substituted with a methoxy group at the C3 position, a nitro group at the C4 position, and a methyl propanoate group at the N1 position.
- Expected Spectroscopic Influence:
 - The nitro group is a strong electron-withdrawing group and will significantly deshield adjacent protons and carbons in NMR spectroscopy.
 - The methoxy group is an electron-donating group, which will shield adjacent nuclei.
 - The chiral center at the alpha-carbon of the propanoate group will introduce magnetic inequivalence.

Compound 2 (Reference Compound): **methyl 2-(1H-pyrazol-1-yl)propanoate**

- Key Features: An unsubstituted pyrazole ring with a methyl propanoate group at the N1 position.
- Role: Serves as a baseline to demonstrate the foundational spectral characteristics of the N-alkylated pyrazole propanoate scaffold before the introduction of strongly influencing functional groups.

The diagram below illustrates the workflow for the synthesis and subsequent spectroscopic analysis that forms the basis of this guide.



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Caption: Workflow for Synthesis and Spectroscopic Analysis.

Comparative ¹H NMR Analysis

Proton Nuclear Magnetic Resonance (¹H NMR) spectroscopy provides detailed information about the chemical environment of protons within a molecule. The comparison between our target analyte and the reference compound reveals the powerful electronic effects of the -NO₂ and -OCH₃ groups.

Table 1: Comparative ¹H NMR Data (500 MHz, CDCl₃)

Assignment	Compound 1 (Predicted)	Compound 2 (Observed)	Rationale for Predicted Shifts in Compound 1
H-5 (pyrazole)	~8.10 ppm (s)	~7.50 ppm (d)	The potent electron-withdrawing effect of the adjacent nitro group at C4 strongly deshields the H-5 proton, shifting it significantly downfield.
CH (propanoate)	~5.20 ppm (q)	~4.85 ppm (q)	The overall electron-withdrawing character of the substituted ring deshields the alpha-proton of the propanoate moiety.
OCH ₃ (methoxy)	~4.10 ppm (s)	N/A	This singlet is characteristic of a methoxy group attached to an aromatic system.
OCH ₃ (ester)	~3.75 ppm (s)	~3.70 ppm (s)	The electronic environment of the ester methyl group is less affected by the ring substituents, resulting in a minor shift.
CH ₃ (propanoate)	~1.70 ppm (d)	~1.65 ppm (d)	Minimal change is expected as this group is distant from the influential ring substituents.

Expert Insights: Why the Shifts Occur

The most dramatic change is observed for the H-5 proton. In Compound 2, this proton is a doublet due to coupling with the H-4 proton. In Compound 1, the C4 position is substituted with a nitro group, so the H-5 signal appears as a singlet. Furthermore, the powerful anisotropic and electron-withdrawing nature of the nitro group causes a substantial downfield shift of approximately 0.6 ppm. This effect is a cornerstone of interpreting spectra for nitroaromatic compounds.

Comparative ^{13}C NMR Analysis

Carbon-13 NMR provides insight into the carbon framework of the molecule. The shifts are highly sensitive to the electronic environment, offering a clear picture of the substituent effects.

Table 2: Comparative ^{13}C NMR Data (125 MHz, CDCl_3)

Assignment	Compound 1 (Predicted)	Compound 2 (Observed)	Rationale for Predicted Shifts in Compound 1
C=O (ester)	~170.0 ppm	~171.5 ppm	Minor shift; the ester carbonyl is relatively insulated from the ring's electronic effects.
C-3 (pyrazole)	~160.0 ppm	~139.0 ppm	The oxygen of the methoxy group strongly deshields the attached C-3 carbon, causing a significant downfield shift.
C-4 (pyrazole)	~135.0 ppm	~106.0 ppm	The direct attachment of the electron-withdrawing nitro group causes a very large downfield shift.
C-5 (pyrazole)	~130.0 ppm	~129.0 ppm	The deshielding effect from the nitro group at C4 is expected to shift C-5 downfield.
OCH ₃ (methoxy)	~58.0 ppm	N/A	A typical chemical shift for a methoxy carbon attached to an sp ² hybridized carbon.
CH (propanoate)	~55.0 ppm	~53.0 ppm	The electron-poor nature of the substituted pyrazole ring deshields this carbon slightly.
OCH ₃ (ester)	~53.0 ppm	~52.5 ppm	Minimal change expected due to its

distance from the ring.

CH₃ (propanoate)

~16.0 ppm

~16.5 ppm

Minimal change
expected.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule by their characteristic vibrational frequencies.

Table 3: Comparative IR Absorption Data (Thin Film, cm⁻¹)

Functional Group	Compound 1 (Predicted)	Compound 2 (Observed)	Rationale for Predicted Frequencies in Compound 1
C=O Stretch (ester)	~1745 cm^{-1}	~1750 cm^{-1}	The electronic nature of the pyrazole ring has a minor influence on the ester carbonyl stretch.
N-O Asymmetric Stretch	~1540 cm^{-1}	N/A	This strong absorption is a classic indicator of a nitro group conjugated with an aromatic system.
N-O Symmetric Stretch	~1350 cm^{-1}	N/A	A second strong absorption, also characteristic of a conjugated nitro group.
C-O Stretch (methoxy)	~1250 cm^{-1}	N/A	Characteristic stretching vibration for an aryl ether.
C=N Stretch (ring)	~1580 cm^{-1}	~1500 cm^{-1}	Ring stretching vibrations are influenced by the substituents.

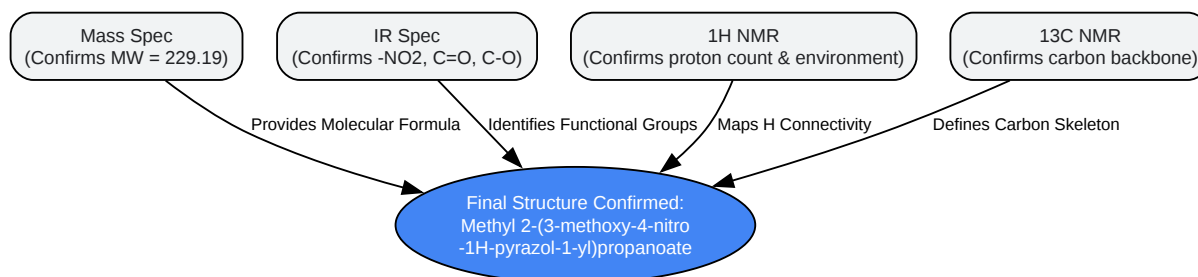
Mass Spectrometry (MS)

Mass spectrometry provides information about the mass-to-charge ratio of a molecule and its fragments, confirming the molecular weight and offering clues about its structure.

- Compound 1 (Predicted):

- Molecular Formula: $C_8H_{11}N_3O_5$
- Molecular Weight: 229.19 g/mol
- Expected $[M+H]^+$: 230.07
- Key Fragmentation: Loss of the methyl propanoate side chain ($\bullet CH(CH_3)COOCH_3$) or the nitro group ($\bullet NO_2$) would be expected fragmentation pathways under ESI or EI conditions.
- Compound 2 (Observed):
 - Molecular Formula: $C_7H_{10}N_2O_2$
 - Molecular Weight: 154.17 g/mol
 - Observed $[M+H]^+$: 155.08

The diagram below outlines the logical process of using multi-spectrum data to confirm the final chemical structure.



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Caption: Logic flow for multi-technique structural elucidation.

Experimental Protocols

To ensure reproducibility and accuracy, the following detailed protocols for spectroscopic analysis should be followed.

Protocol 1: NMR Sample Preparation and Acquisition

- Sample Preparation: Accurately weigh approximately 5-10 mg of the analyte (e.g., Compound 1).
- Dissolution: Dissolve the sample in ~0.7 mL of deuterated chloroform (CDCl_3) containing 0.03% v/v tetramethylsilane (TMS) as an internal standard.
- Transfer: Transfer the solution to a 5 mm NMR tube.
- Acquisition:
 - Acquire ^1H NMR spectra on a 500 MHz spectrometer. Use a standard pulse program with 16-32 scans.
 - Acquire ^{13}C NMR spectra on the same instrument at 125 MHz. Use a proton-decoupled pulse program with 1024-2048 scans for adequate signal-to-noise.
- Processing: Process the raw data using appropriate software (e.g., MestReNova, TopSpin). Apply Fourier transformation, phase correction, and baseline correction. Calibrate the ^1H spectrum to the TMS signal at 0.00 ppm and the ^{13}C spectrum to the CDCl_3 solvent peak at 77.16 ppm.

Protocol 2: IR Spectroscopy

- Method: Attenuated Total Reflectance (ATR) is suitable for rapid analysis. Alternatively, a thin film can be prepared.
- Sample Preparation (Thin Film): Dissolve a small amount of the compound in a volatile solvent (e.g., dichloromethane). Deposit a drop onto a salt plate (NaCl or KBr) and allow the solvent to evaporate.
- Acquisition: Place the salt plate in the spectrometer's sample holder. Acquire the spectrum from 4000 cm^{-1} to 400 cm^{-1} , co-adding 16 scans to improve the signal-to-noise ratio.
- Analysis: Identify key peaks corresponding to the functional groups detailed in Table 3.

Protocol 3: Mass Spectrometry

- Method: Electrospray Ionization (ESI) is well-suited for this polar molecule.
- Sample Preparation: Prepare a dilute solution of the analyte (~1 mg/mL) in a suitable solvent such as methanol or acetonitrile.
- Infusion: Infuse the sample solution directly into the ESI source at a flow rate of 5-10 $\mu\text{L}/\text{min}$.
- Acquisition: Acquire the mass spectrum in positive ion mode, scanning a mass range that includes the expected $[\text{M}+\text{H}]^+$ ion (e.g., m/z 50-500).
- Analysis: Identify the molecular ion peak ($[\text{M}+\text{H}]^+$) to confirm the molecular weight. Analyze fragmentation patterns to support the proposed structure.

Conclusion

The structural elucidation of novel compounds like **methyl 2-(3-methoxy-4-nitro-1H-pyrazol-1-yl)propanoate** is a multi-faceted process that relies on the synergistic interpretation of data from various spectroscopic techniques. By comparing its predicted spectral data with that of a known analog, methyl 2-(1H-pyrazol-1-yl)propanoate, we can confidently assign spectral features and understand the profound electronic influence of the methoxy and nitro substituents. The downfield shifts in both ^1H and ^{13}C NMR spectra, coupled with the characteristic vibrational bands in the IR spectrum and the correct molecular weight confirmation by mass spectrometry, provide a self-validating and cohesive dataset for unambiguous structural confirmation.

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